Deconstructing Dichloro-Benzoxepinone: A Technical Guide to Structural Elucidation

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Compound of Interest

Compound Name:	*8,9-Dichloro-2,3,4,5-tetrahydro-1-benzoxepin-5-one*
CAS No.:	*1094253-83-4*
Cat. No.:	*B1523127*

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This in-depth technical guide provides a comprehensive framework for the structural elucidation of **8,9-Dichloro-2,3,4,5-tetrahydro-1-benzoxepin-5-one**, a halogenated heterocyclic ketone of interest to researchers in medicinal chemistry and drug development. This document moves beyond a simple recitation of analytical techniques, offering a strategic and logical approach to confirming the molecular architecture of this compound. We will delve into the causality behind experimental choices, ensuring a self-validating system of protocols for unambiguous structure determination.

Introduction: The Significance of the Benzoxepinone Scaffold

The 1-benzoxepin-5-one core represents a privileged scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities. The introduction of a dichloro-substitution pattern on the aromatic ring is anticipated to significantly modulate the compound's electronic and lipophilic properties, potentially influencing its pharmacokinetic and pharmacodynamic profile. Accurate and unequivocal structural confirmation is therefore a critical first step in any research and development program involving this molecule.

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Section 1: Proposed Synthetic Pathway

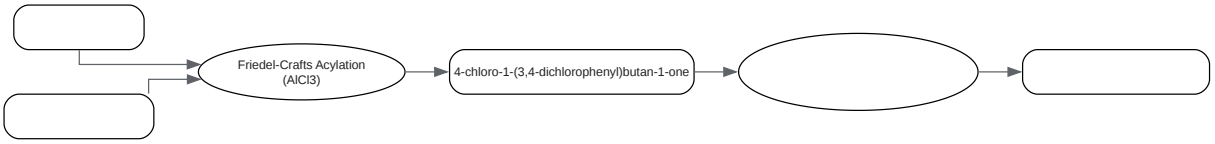
While a specific literature preparation for **8,9-dichloro-2,3,4,5-tetrahydro-1-benzoxepin-5-one** is not readily available, a plausible synthetic route can be postulated based on established organic chemistry principles. This proposed synthesis provides context for potential impurities and side-products, which is crucial for a thorough analytical assessment. The proposed two-step synthesis involves an initial Friedel-Crafts acylation followed by an intramolecular Williamson ether synthesis.[1][2][3]

Step 1: Friedel-Crafts Acylation of 1,2-Dichlorobenzene

The synthesis would commence with the Friedel-Crafts acylation of 1,2-dichlorobenzene with 4-chlorobutyryl chloride in the presence of a Lewis acid catalyst such as aluminum chloride ($AlCl_3$).[4][5][6] The acyl group will predominantly add to the position para to one of the chlorine atoms and meta to the other, leading to the formation of 4-chloro-1-(3,4-dichlorophenyl)butan-1-one.

Step 2: Intramolecular Williamson Ether Synthesis

The resulting chloroketone would then undergo an intramolecular Williamson ether synthesis.[1][2][3] Treatment with a base, such as sodium hydride (NaH), would deprotonate the phenolic hydroxyl group that would be formed from the hydrolysis of an intermediate, which then acts as a nucleophile, attacking the electrophilic carbon bearing the chlorine atom in the side chain. This intramolecular cyclization would yield the desired **8,9-dichloro-2,3,4,5-tetrahydro-1-benzoxepin-5-one**.



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Caption: Proposed two-step synthesis of the target molecule.

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Section 2: Spectroscopic and Spectrometric Analysis

The core of the structural elucidation lies in the synergistic interpretation of data from multiple analytical techniques.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. It is an excellent first-pass technique to confirm the presence of key functionalities.

Expected Absorptions: The IR spectrum of **8,9-dichloro-2,3,4,5-tetrahydro-1-benzoxepin-5-one** is expected to show characteristic absorption bands. The most prominent of these will be the carbonyl (C=O) stretch of the ketone. Since the ketone is conjugated with the aromatic ring, its absorption is expected in the range of 1685-1666 cm^{-1}.[7] Other expected peaks include C-H stretches for the aromatic and aliphatic portions of the molecule, and C-O stretching for the ether linkage.[8][9]

Functional Group	Expected Absorption (cm^{-1})
Aromatic C-H Stretch	3100-3000
Aliphatic C-H Stretch	3000-2850
C=O Stretch (Aryl Ketone)	1685-1666
C-O Stretch (Aryl Ether)	1270-1200
C-Cl Stretch	800-600

Experimental Protocol:

- Sample Preparation: A small amount of the purified solid is mixed with dry potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, a solution in a suitable solvent (e.g., chloroform) can be analyzed in a liquid cell.
- Data Acquisition: The sample is placed in the IR spectrometer and the spectrum is recorded over the range of 4000-400 cm^{-1}.

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- Data Analysis: The positions of the major absorption bands are identified and compared with correlation tables to confirm the presence of the expected functional groups.

Mass Spectrometry (MS)

Principle: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which can be used to deduce its elemental composition and structural features.

Expected Fragmentation Pattern: The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (230.08 g/mol for $C_{10}H_8Cl_2O_2$). Due to the presence of two chlorine atoms, the molecular ion peak will appear as a characteristic cluster of peaks (M^+, M+2, M+4) with relative intensities of approximately 9:6:1, reflecting the natural isotopic abundance of ^{35}Cl and ^{37}Cl.[10] Fragmentation of cyclic ketones often involves alpha-cleavage.[10][11][12] The fragmentation of the aromatic portion may also be observed.

Experimental Protocol:

- Sample Introduction: A dilute solution of the sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a gas chromatography (GC) or liquid chromatography (LC) system.
- Ionization: The sample is ionized, commonly using electron ionization (EI) for volatile compounds.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak and major fragment ions. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and confirm the elemental composition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. A combination of 1D (^1H and ^{13}C) and 2D NMR

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experiments will be employed for a comprehensive analysis.[13]

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$): The ^{1}H NMR spectrum will provide information on the number of different types of protons and their connectivity.

Proton	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Integration
H-6	7.5-7.7	d	1H
H-7	7.2-7.4	d	1H
H-2	4.2-4.4	t	2H
H-4	3.0-3.2	t	2H
H-3	2.1-2.3	p	2H

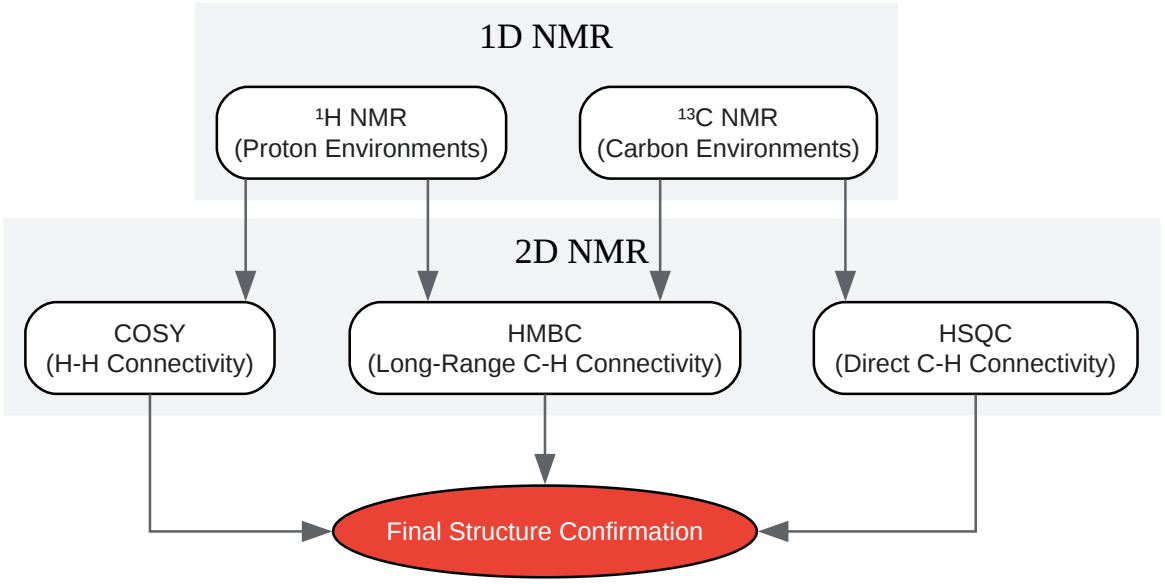
Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$): The ^{13}C NMR spectrum will show the number of chemically non-equivalent carbon atoms.[14][15][16]

Carbon	Chemical Shift (δ, ppm) (Predicted)
C-5 (C=O)	195-205
C-9a	155-160
C-8, C-9	130-140
C-5a	125-135
C-6, C-7	120-130
C-2	65-75
C-4	35-45
C-3	20-30

2D NMR Spectroscopy for Unambiguous Assignments: To definitively assign all proton and carbon signals and confirm the connectivity, a suite of 2D NMR experiments is essential.[17][18]

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- COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings, typically over two or three bonds. It will be used to trace the connectivity of the aliphatic chain (H-2 to H-3 to H-4).
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates directly bonded proton and carbon atoms.[19][20][21] It will be used to assign the carbon signals for all protonated carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons over two or three bonds.[19][20][22] This is crucial for piecing together the entire molecular structure by identifying long-range connectivities, for example, from the protons on C-4 to the carbonyl carbon (C-5) and the aromatic carbons.



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